

Potassium Decanoate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Potassium decanoate

Cat. No.: B1679058

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This technical guide provides an in-depth overview of **potassium decanoate**, a potassium salt of the saturated fatty acid, decanoic acid. This document details its chemical properties, synthesis, and analytical methods, with a focus on its application in drug delivery systems.

Core Chemical and Physical Properties

Potassium decanoate, also known as potassium caprate, is a white solid with surfactant properties.[1] It is the potassium salt of a ten-carbon fatty acid. Key quantitative data for this compound are summarized in the table below.

Property	Value	References
Molecular Formula	C ₁₀ H ₁₉ KO ₂	[1]
Molecular Weight	210.35 g/mol	[1]
CAS Number	13040-18-1	[1]
Appearance	Solid Powder	[2]
Solubility	Soluble in DMSO	[2]

Experimental Protocols

Synthesis of Potassium Decanoate

A common and efficient method for the synthesis of **potassium decanoate** involves the neutralization of decanoic acid with a potassium base, such as potassium hydroxide (KOH).[3]

Materials:

- Decanoic Acid
- Potassium Hydroxide (KOH)
- Ethanol (95% v/v)
- tert-Butyl methyl ether
- Methanol

Procedure:

- Dissolve decanoic acid in a minimal amount of 95% ethanol.
- Slowly add a stoichiometric amount of potassium hydroxide dissolved in ethanol to the decanoic acid solution while stirring. The reaction is exothermic.
- Continue stirring the mixture at room temperature for 2-3 hours to ensure the reaction goes to completion.
- The crude **potassium decanoate** will precipitate out of the solution.
- Isolate the product by filtration.
- Wash the precipitate with cold ethanol and then with tert-butyl methyl ether to remove any unreacted starting materials and impurities.[3]
- For further purification, recrystallize the **potassium decanoate** from methanol.[3]
- Dry the purified product under vacuum to obtain a fine, white powder.

Analytical Method: Titration for Assay of Potassium Decanoate

The purity of synthesized **potassium decanoate** can be determined by a non-aqueous acid-base titration. This method is adapted from a procedure for sodium decanoate.^[1]

Materials:

- **Potassium Decanoate** sample
- Glacial Acetic Acid
- 0.1 N Perchloric Acid in glacial acetic acid (standardized)
- Crystal Violet indicator solution (1% in glacial acetic acid)

Procedure:

- Accurately weigh approximately 0.5 g of the **potassium decanoate** sample and transfer it to a 250 mL beaker.
- Dissolve the sample in 50 mL of glacial acetic acid.
- Add 2-3 drops of crystal violet indicator to the solution. The solution will have a violet color.
- Titrate the solution with standardized 0.1 N perchloric acid.
- The endpoint is reached when the color of the solution changes from violet to a blue-green.^[1]
- Record the volume of the titrant used.
- Calculate the percentage purity of **potassium decanoate** using the following formula:

$$\% \text{ Purity} = (V \times N \times MW) / (W \times 10)$$

Where:

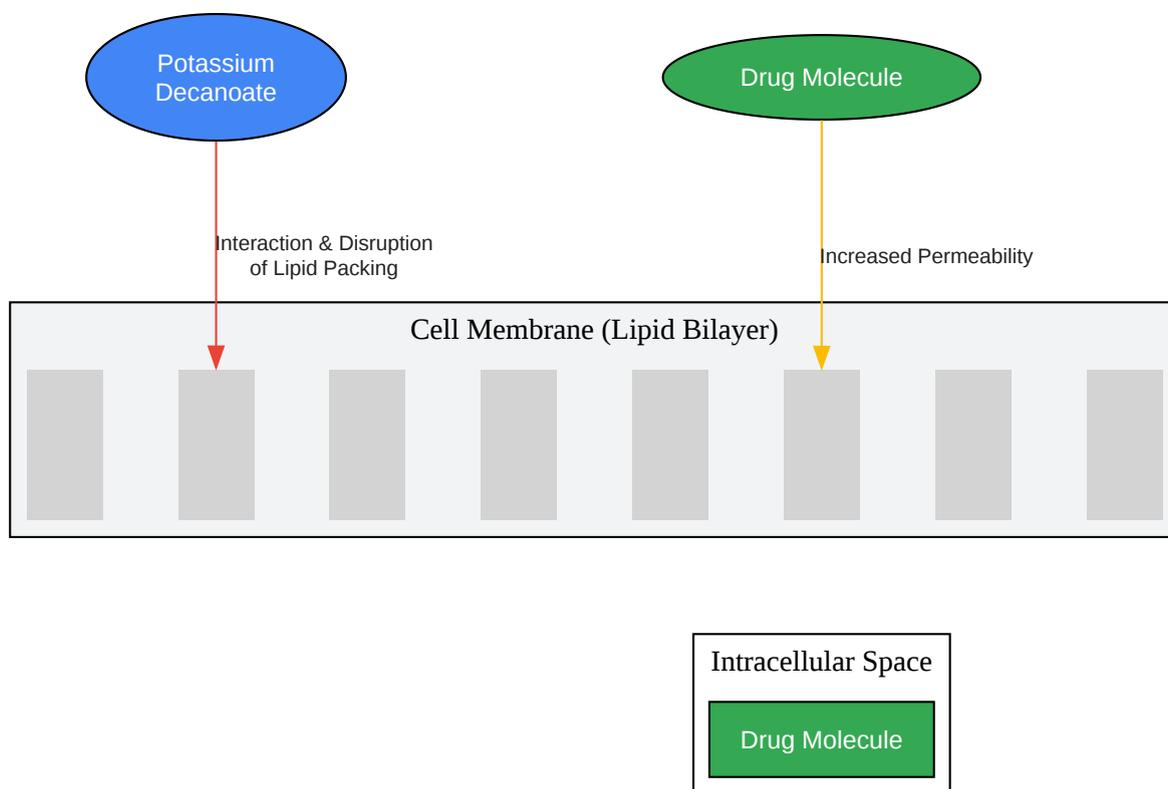
- V = Volume of perchloric acid in mL
- N = Normality of perchloric acid
- MW = Molecular weight of **potassium decanoate** (210.35 g/mol)
- W = Weight of the sample in grams

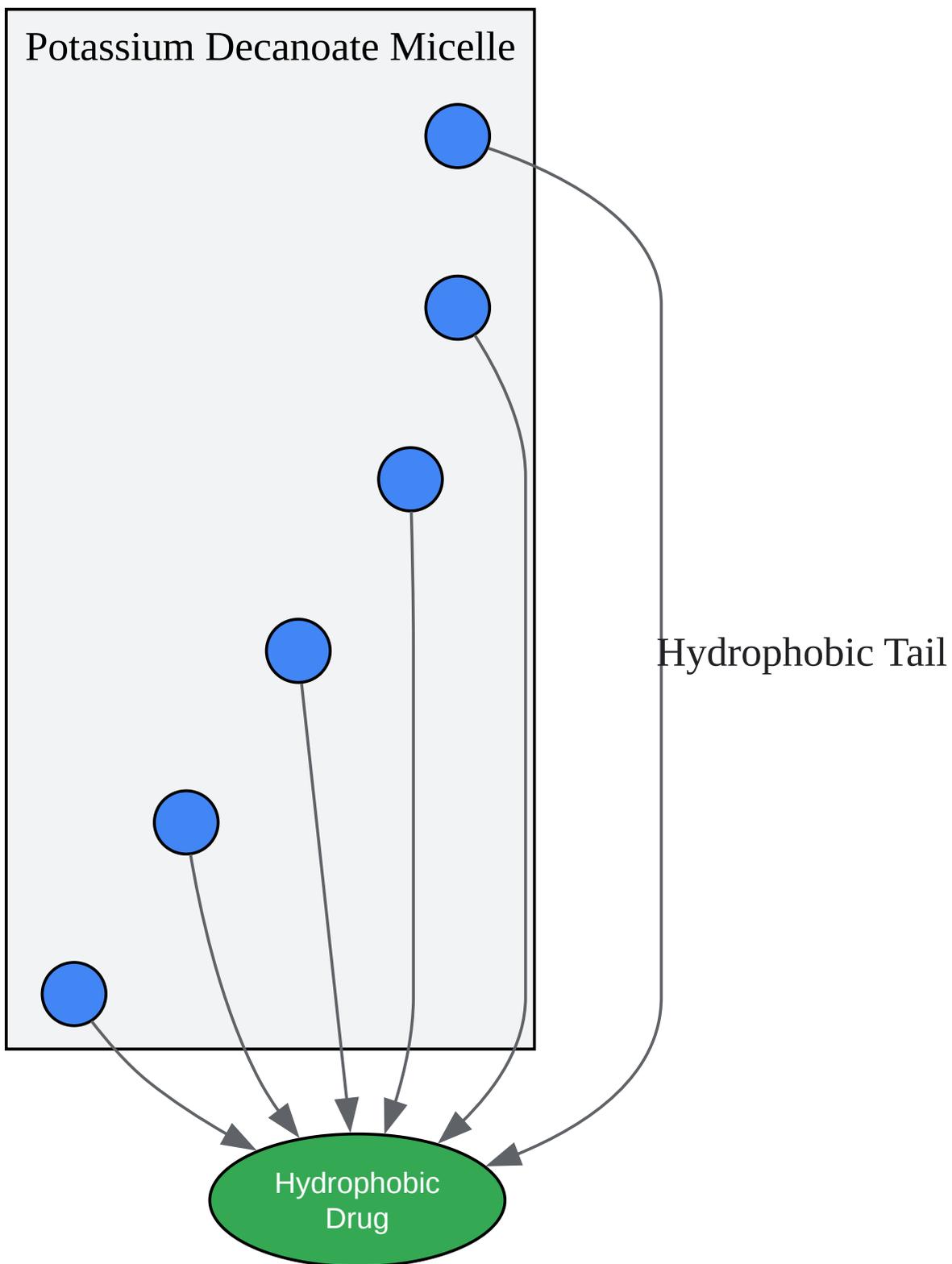
Role in Drug Delivery

Potassium decanoate is recognized for its role as a penetration enhancer in transdermal and oral drug delivery systems.[4][5] Its amphiphilic nature allows it to interact with the lipid bilayers of cell membranes, temporarily and reversibly increasing their permeability. This facilitates the transport of drug molecules across biological barriers such as the stratum corneum in the skin or the intestinal epithelium.

The mechanism of action as a penetration enhancer involves the disruption of the highly ordered lipid structures within the cell membrane, leading to increased fluidity and the creation of transient pores. This allows for the passage of co-administered drug molecules.

Below is a diagram illustrating the proposed mechanism of **potassium decanoate** as a penetration enhancer.





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